N-(Cyclohexylmethyl)hydroxylamine safety data sheet (SDS)

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Compound of Interest

Compound Name:	*n-(Cyclohexylmethyl)hydroxylamine*
Cat. No.:	*B13588349*

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Technical Whitepaper: N-(Cyclohexylmethyl)hydroxylamine

Handling, Safety, and Application in Drug Discovery[1]

Chemical Identity & Physical Profile

N-(Cyclohexylmethyl)hydroxylamine is a secondary hydroxylamine featuring a cyclohexyl ring attached via a methylene bridge to the nitrogen atom.[1] This structural nuance—distinct from N-cyclohexylhydroxylamine—imparts unique lipophilicity and steric properties critical for enzyme binding pockets (e.g., MMPs, HDACs).[1]

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Property	Data
Chemical Name	N-(Cyclohexylmethyl)hydroxylamine
CAS Number	3217-92-3
Molecular Formula	C H NO
Molecular Weight	129.20 g/mol
Structure	Cyclohexyl–CH –NH–OH
Physical State	White to off-white crystalline solid (typically)
Solubility	Soluble in MeOH, EtOH, DMSO; sparingly soluble in water
pKa (Calculated)	~5.9 (Conjugate acid)
Storage	-20°C, Hygroscopic, Store under Inert Gas (Argon/Nitrogen)

Hazard Identification & Risk Assessment (GHS)

Note: Specific toxicological data for CAS 3217-92-3 is limited.[1] The following risk assessment is derived from the "Read-Across" method using the structural analog N-Cyclohexylhydroxylamine (CAS 2211-64-5) and general N-substituted hydroxylamine class behaviors.

Signal Word:DANGER

Core Hazards:

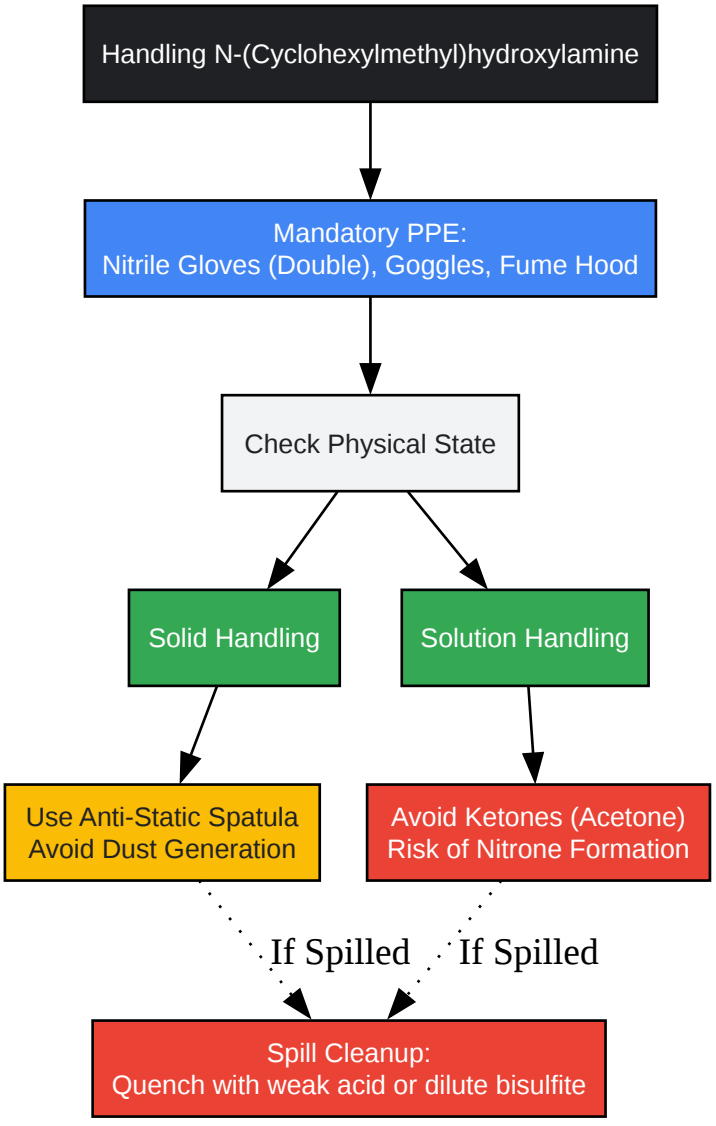
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage (Category 1): Risk of irreversible corneal damage upon contact.

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- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[1]
- Sensitization: Potential skin sensitizer (common in hydroxylamine derivatives).
- Thermal Instability: The N-O bond is energetically labile. Heating above 100°C or contact with strong Lewis acids/acylating agents can induce rapid, exothermic decomposition.

Safety Decision Tree (DOT Visualization)

The following workflow dictates the handling logic based on the compound's energetic and corrosive profile.



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Caption: Operational safety workflow emphasizing solvent restrictions (ketone incompatibility) and dust control mechanisms.

Safe Handling & Storage Protocol

Causality of Protocol:

- Oxidation Sensitivity: Hydroxylamines are easily oxidized to nitrones or nitroso compounds by atmospheric oxygen. Protocol: Store under Argon/Nitrogen atmosphere.
- Condensation Risk: Reacts rapidly with ketones/aldehydes to form nitrones. Protocol: Never use Acetone for cleaning glassware or as a reaction solvent unless the nitrone is the desired product.
- Thermal Runaway: The N-O bond cleavage can be autocatalytic. Protocol: Do not heat neat material >50°C. Ensure reaction mixtures are diluted before heating.

Storage Requirements:

- Temperature: -20°C (Freezer).
- Container: Amber glass (light sensitive) with Parafilm or Teflon tape seal.
- Incompatibility: Segregate from oxidizing agents, acid chlorides, and anhydrides.

Experimental Application: Synthesis & Usage

Context: **N-(Cyclohexylmethyl)hydroxylamine** is frequently synthesized via the selective reduction of cyclohexanecarboxaldehyde oxime.[1] This method avoids over-alkylation common in direct alkylation of hydroxylamine.

Protocol: Selective Reduction of Oxime to Hydroxylamine

Reference Standard: Adapted from Journal of Organic Chemistry 1982, 47, 2663.[1]

Reagents:

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- Cyclohexanecarboxaldehyde oxime (1.0 eq)
- Sodium Cyanoborohydride (NaBH

  CN) (0.7 eq)
- Glacial Acetic Acid (Solvent/Catalyst)
- Methanol[2]

Step-by-Step Methodology:

- Dissolution: Dissolve cyclohexanecarboxaldehyde oxime (10 mmol) in Methanol (30 mL).
- Acidification: Add Glacial Acetic Acid (approx. 5-10 mL) to adjust pH to ~4. Why? The protonated oxime is the active electrophile for hydride reduction.
- Reduction: Cool to 0°C. Add NaBH

  CN (7 mmol) portion-wise over 20 minutes.
  - Safety Note: NaBH

    CN generates HCN gas if pH drops too low. Use a scrubber or high-efficiency fume hood. [1]
- Monitoring: Stir at 25°C for 2 hours. Monitor by TLC (stain with Ferric Chloride for hydroxamic/hydroxylamine detection).
- Workup:
  - Basify to pH >9 with 6M NaOH (to neutralize acetic acid and liberate the free base).
  - Extract with Dichloromethane (3 x 20 mL).
  - Wash organic layer with brine, dry over Na

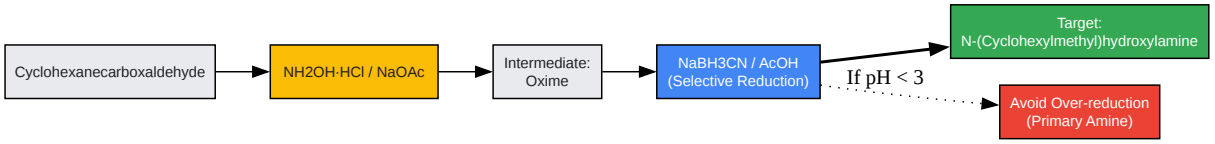
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- Purification: Flash chromatography (EtOAc/Hexane).

Synthesis Pathway Visualization (DOT)[1]



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Caption: Synthetic route via oxime reduction. Control of pH is critical to prevent over-reduction to the primary amine.[1]

Emergency Response Procedures

Scenario	Immediate Action	Technical Rationale
Eye Contact	Rinse for 15+ min with saline/water.[1] Lift eyelids.	Corrosive nature requires immediate dilution to prevent corneal opacity.
Skin Contact	Wash with soap and water. Do not use ethanol.	Ethanol enhances transdermal absorption of lipophilic amines.
Ingestion	Do NOT induce vomiting. Drink water.	Vomiting re-exposes the esophagus to corrosive material.
Spill (Solid)	Cover with wet sand/vermiculite. Sweep carefully.	Prevents dust formation and static discharge ignition.

References

- Sigma-Aldrich. (n.d.).[1] **N-(Cyclohexylmethyl)hydroxylamine** Product Information. Retrieved from (Search CAS 3217-92-3).[1]

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- To cite this document: BenchChem. [N-(Cyclohexylmethyl)hydroxylamine safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13588349/docs#n-cyclohexylmethyl-hydroxylamine-safety-data-sheet-sds]

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